

# Technical Support Center: DL-Norvaline Solubility in Aqueous Solutions

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## Compound of Interest

Compound Name: DL-norvaline

Cat. No.: B554988

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This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with **DL-norvaline**. Here, you will find information on overcoming common solubility challenges to ensure the accuracy and reproducibility of your experiments.

## Frequently Asked Questions (FAQs)

Q1: What is the general solubility of **DL-norvaline** in water?

A1: **DL-norvaline** is a white crystalline powder that is generally soluble in water.<sup>[1][2]</sup> Its solubility is attributed to the presence of a polar amino group (-NH<sub>2</sub>) and a carboxylic acid group (-COOH), which can form hydrogen bonds with water molecules.<sup>[1]</sup> At room temperature (around 25°C or 298.15 K), the solubility of **DL-norvaline** in water is approximately 50 mg/mL.

Q2: I'm having trouble dissolving **DL-norvaline** in water. What can I do?

A2: If you are experiencing difficulty dissolving **DL-norvaline**, consider the following troubleshooting steps:

- **Sonication:** Using an ultrasonic bath can help to break down particles and aid in dissolution.
- **Gentle Heating:** Solubility of **DL-norvaline** in water increases with temperature.<sup>[1]</sup> Gently warming the solution can enhance dissolution. However, be cautious with temperature-sensitive experiments.

- **pH Adjustment:** The solubility of amino acids like **DL-norvaline** is significantly influenced by pH. Adjusting the pH of your aqueous solution away from the isoelectric point of **DL-norvaline** can increase its solubility.
- **Fresh Solvent:** Ensure you are using high-purity, fresh water as contaminants can sometimes affect solubility.

Q3: How does temperature affect the solubility of **DL-norvaline** in water?

A3: The solubility of **DL-norvaline** in aqueous solutions is temperature-dependent. As the temperature increases, the solubility of **DL-norvaline** also increases. One study determined the solubility of **DL-norvaline** in water at various temperatures, and this trend is consistent with the general behavior of many amino acids.

Q4: How does pH affect the solubility of **DL-norvaline** in aqueous solutions?

A4: The solubility of **DL-norvaline**, like other amino acids, is highly dependent on the pH of the solution. Amino acids are least soluble at their isoelectric point (pI), where the net charge of the molecule is zero. The pKa of the carboxylic acid group of norvaline is approximately 2.36, and the pKa of the amino group is around 9.76.<sup>[2]</sup> The isoelectric point (pI) can be estimated as the average of these two pKa values.

At a pH below the pI, the amino group is protonated ( $\text{-NH}_3^+$ ), and the molecule has a net positive charge, increasing its solubility in water. Conversely, at a pH above the pI, the carboxylic acid group is deprotonated ( $\text{-COO}^-$ ), and the molecule has a net negative charge, which also enhances its solubility. Therefore, adjusting the pH of the solution to be either acidic or basic will increase the solubility of **DL-norvaline** compared to its solubility at the isoelectric point.

Q5: Can I use organic solvents to dissolve **DL-norvaline**?

A5: **DL-norvaline** has limited solubility in non-polar organic solvents. However, it can be dissolved in moderately polar organic solvents such as ethanol and methanol to some extent.<sup>[1]</sup>

## Data Presentation

**Table 1: Solubility of DL-Norvaline in Water at Different Temperatures**

Temperature (°C)	Temperature (K)	Solubility ( g/100g water)
20	293.15	Data not available in searched results
25	298.15	~5.0
30	303.15	Data not available in searched results
40	313.15	Data not available in searched results
50	323.15	Data not available in searched results

Note: The value at 25°C is approximated from the commonly cited 50 mg/mL. A comprehensive study on the temperature-dependent solubility of **DL-norvaline** was mentioned in the literature, but the specific data points were not available in the search results.

**Table 2: Qualitative Solubility of DL-Norvaline at Different pH Values**

pH Range	Predominant Species	Expected Solubility
< 2.36	Cationic (R-NH <sub>3</sub> <sup>+</sup> )	High
2.36 - 9.76	Zwitterionic (R-NH <sub>3</sub> <sup>+</sup> COO <sup>-</sup> )	Low (minimum at pI)
> 9.76	Anionic (R-NH <sub>2</sub> COO <sup>-</sup> )	High

This table illustrates the expected trend of **DL-norvaline** solubility based on its pKa values. The lowest solubility occurs at the isoelectric point (pI), which is approximately in the neutral pH range.

## Experimental Protocols

## Protocol 1: Gravimetric Method for Determining DL-Norvaline Solubility

This protocol outlines the steps to determine the solubility of **DL-norvaline** in an aqueous solution at a specific temperature.

Materials:

- **DL-norvaline** powder
- High-purity water (or desired aqueous buffer)
- Temperature-controlled shaker or water bath
- Analytical balance
- Filtration apparatus (e.g., syringe filters, 0.22  $\mu\text{m}$ )
- Glass vials with airtight caps
- Drying oven

Procedure:

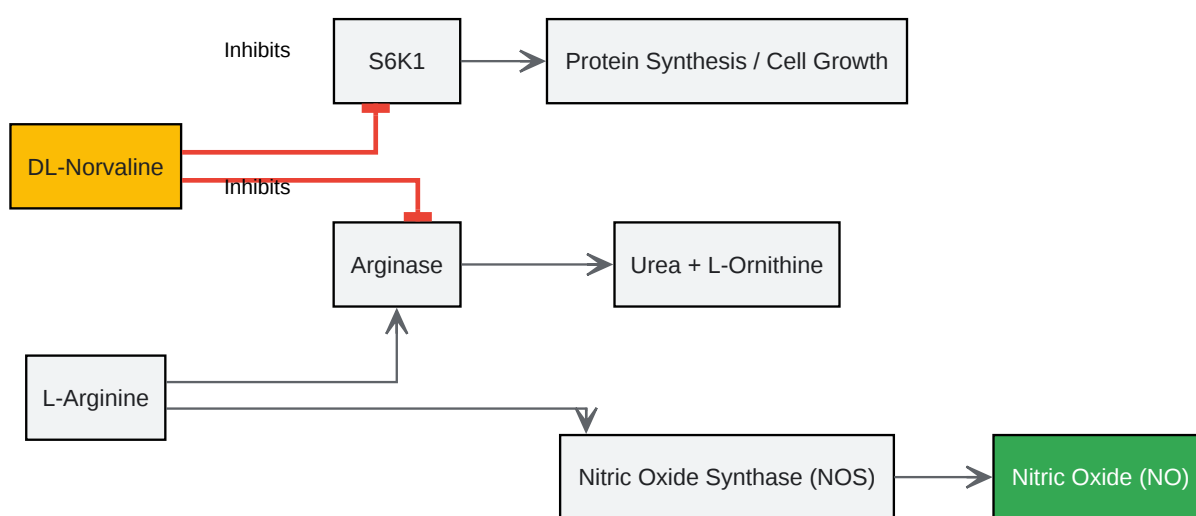
- Preparation of Supersaturated Solution:
  - Add an excess amount of **DL-norvaline** powder to a known volume of the aqueous solvent in a glass vial. "Excess" means adding enough solid so that some remains undissolved after equilibration.
- Equilibration:
  - Seal the vial tightly to prevent solvent evaporation.
  - Place the vial in a temperature-controlled shaker or water bath set to the desired temperature.

- Allow the solution to equilibrate for a sufficient amount of time (e.g., 24-48 hours) with continuous agitation to ensure saturation is reached.
- Phase Separation:
  - After equilibration, stop the agitation and allow the undissolved solid to settle. It is crucial to maintain the temperature during this step.
- Sampling:
  - Carefully withdraw a known volume of the clear supernatant using a pre-warmed pipette to avoid precipitation.
  - Immediately filter the sample using a 0.22  $\mu\text{m}$  syringe filter into a pre-weighed, dry vial. This step removes any remaining undissolved microcrystals.
- Solvent Evaporation:
  - Weigh the vial containing the filtered saturated solution.
  - Place the vial in a drying oven at a temperature sufficient to evaporate the solvent without degrading the **DL-norvaline** (e.g., 60-80°C) until a constant weight is achieved.
- Calculation of Solubility:
  - Weigh the vial containing the dried **DL-norvaline** residue.
  - The mass of the dissolved **DL-norvaline** is the final weight of the vial minus the initial weight of the empty vial.
  - The mass of the solvent is the weight of the vial with the solution minus the final weight of the vial with the residue.
  - Solubility can then be expressed in various units, such as g/100g of solvent or mg/mL.

## Visualizations

## Signaling Pathway of DL-Norvaline as an Arginase and S6K1 Inhibitor

**DL-norvaline** is known to be an inhibitor of arginase and S6 Kinase 1 (S6K1). The following diagram illustrates a simplified representation of how **DL-norvaline**'s inhibitory action on these two enzymes can affect downstream signaling. Inhibition of arginase increases the availability of L-arginine for nitric oxide synthase (NOS), leading to increased nitric oxide (NO) production. Inhibition of S6K1 can modulate processes like protein synthesis and cell growth.

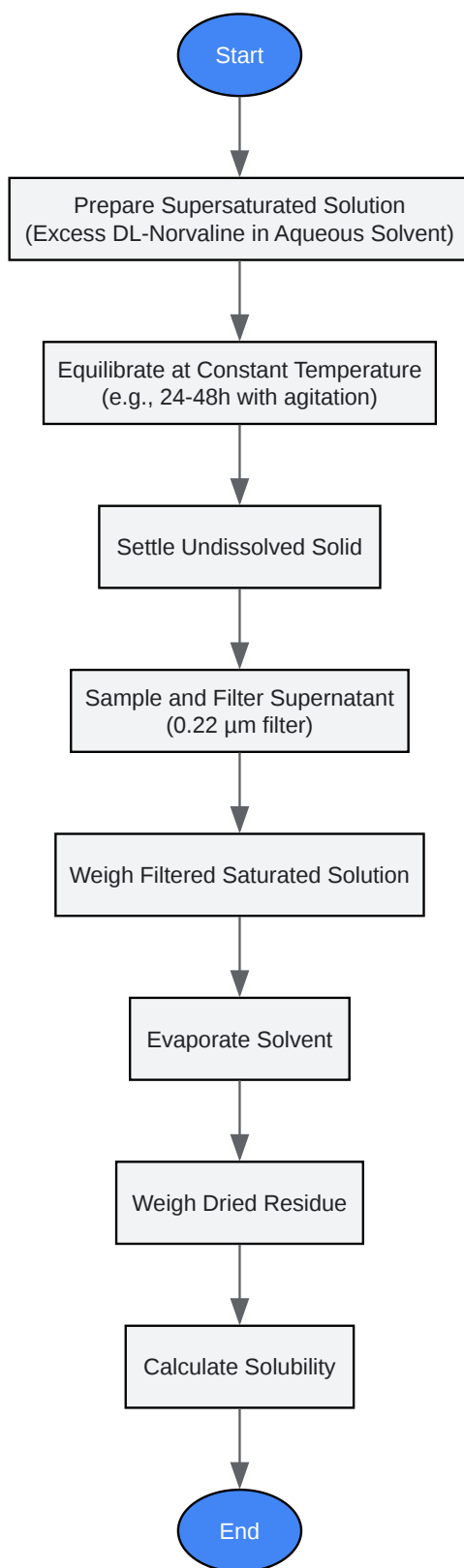


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Simplified signaling pathway of **DL-norvaline**.

## Experimental Workflow for Solubility Determination

The following diagram outlines the key steps in the gravimetric method for determining the solubility of **DL-norvaline**.



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## References

- 1. solubilityofthings.com [solubilityofthings.com]
- 2. Norvaline - Wikipedia [en.wikipedia.org]
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